

Diethyl Aminoethyl Hexanoate Citrate: A Technical Guide to Solubility in Various Solvents

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Compound of Interest

Compound Name: *Diethyl aminoethyl hexanoate citrate*

Cat. No.: *B1430793*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **diethyl aminoethyl hexanoate citrate** (DA-6 citrate), a widely utilized plant growth regulator. This document summarizes quantitative solubility data, outlines detailed experimental methodologies for solubility determination, and presents visual representations of its physiological effects and experimental workflows.

Core Executive Summary

Diethyl aminoethyl hexanoate citrate is a white crystalline solid that exhibits high solubility in a range of polar solvents. It is particularly soluble in dimethyl sulfoxide (DMSO) and readily dissolves in water, ethanol, and methanol. Its solubility in various solvent systems is a critical factor for its application in agricultural and research settings, influencing formulation development and bioavailability. This guide serves as a key resource for professionals requiring detailed solubility information for experimental and developmental purposes.

Quantitative Solubility Data

The solubility of **diethyl aminoethyl hexanoate citrate** has been determined in several common solvents. The following table summarizes the available quantitative data.

Solvent	Solubility	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	116.67 mg/mL[1]	Not Specified	Ultrasonic assistance may be required.
Dimethyl Sulfoxide (DMSO)	112.5 mg/mL[2]	Not Specified	Sonication is recommended.
Dimethyl Sulfoxide (DMSO)	100 mg/mL[3]	Not Specified	
Water	Easily Soluble[4][5]	Room Temperature	Described as "easily soluble" in multiple sources.
Ethanol	Soluble[4][5]	Room Temperature	Qualitative data indicates good solubility.
Methanol	Soluble[4][5]	Room Temperature	Qualitative data indicates good solubility.
Acetone	Soluble[4][5]	Room Temperature	Qualitative data indicates good solubility.
10% DMSO in 90% (20% SBE- β -CD in saline)	≥ 5 mg/mL[1]	Not Specified	Clear solution.
10% DMSO in 90% corn oil	≥ 5 mg/mL[1]	Not Specified	Clear solution.
10% DMSO, 40% PEG300, 5% Tween-80 in 45% saline	≥ 5 mg/mL[1][6]	Not Specified	Clear solution.

Experimental Protocols

While specific experimental protocols for determining the solubility of **diethyl aminoethyl hexanoate citrate** are not extensively published in peer-reviewed literature, a standard methodology can be adapted from general protocols for chemical solubility testing and plant growth regulators.

Protocol: Determination of Saturated Solubility by the Shake-Flask Method

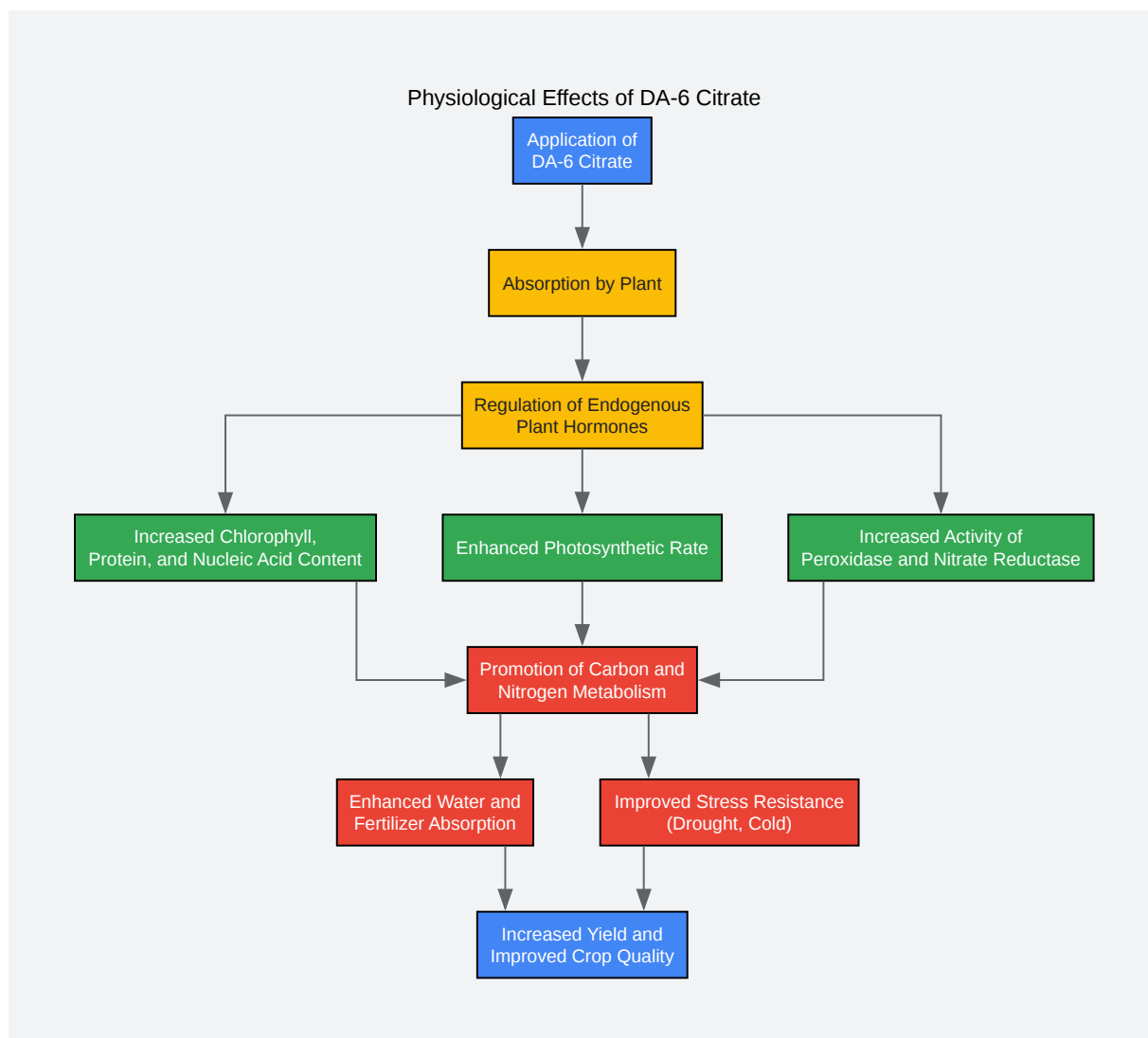
- Materials and Equipment:
 - **Diethyl aminoethyl hexanoate citrate** (purity >98%)
 - Selected solvents (e.g., water, ethanol, methanol, acetone, DMSO)
 - Analytical balance
 - Scintillation vials or glass test tubes with screw caps
 - Orbital shaker or vortex mixer
 - Constant temperature water bath or incubator
 - Centrifuge
 - Syringe filters (0.22 µm)
 - High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Procedure:
 1. Equilibrate the chosen solvent to the desired experimental temperature (e.g., 25 °C) in the water bath.
 2. Add an excess amount of **diethyl aminoethyl hexanoate citrate** to a vial containing a known volume of the temperature-equilibrated solvent. The excess solid should be clearly visible.
 3. Seal the vials tightly to prevent solvent evaporation.

4. Place the vials in the orbital shaker within the temperature-controlled environment and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
5. After agitation, allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow undissolved solids to sediment.
6. Carefully withdraw a sample from the supernatant using a syringe and immediately filter it through a 0.22 μm syringe filter into a clean vial. This step is crucial to remove any undissolved microparticles.
7. Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
8. Analyze the concentration of **diethyl aminoethyl hexanoate citrate** in the diluted sample using a validated HPLC method.
9. Calculate the solubility in mg/mL or g/100mL by accounting for the dilution factor.

Visualizing Workflows and Pathways

Physiological Effects of **Diethyl Aminoethyl Hexanoate Citrate**

Diethyl aminoethyl hexanoate citrate is not a plant hormone itself but acts as a regulator of endogenous plant hormones. Its application can lead to a cascade of physiological effects that promote plant growth and stress resistance.

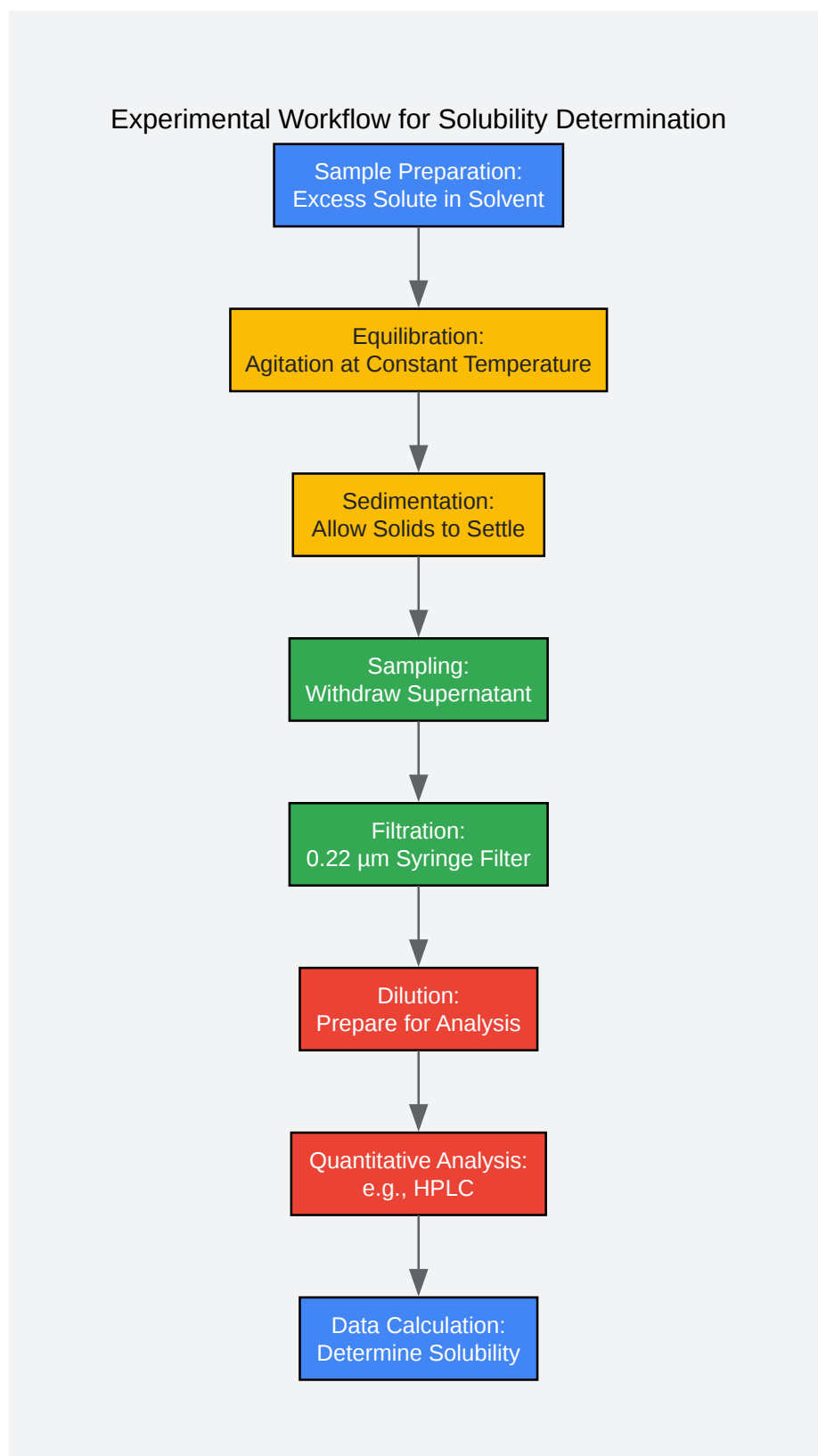


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Caption: General physiological effects of DA-6 Citrate in plants.

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a compound like **diethyl aminoethyl hexanoate citrate**.



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Caption: Workflow for determining compound solubility.

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